

# physical properties of 2-butyloctanoic acid (boiling point, density)

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## Compound of Interest

Compound Name: 2-Butyloctanoic acid

Cat. No.: B1328923

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## Technical Guide: Physicochemical Properties of 2-Butyloctanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-butyloctanoic acid**, a branched-chain carboxylic acid. The information herein is intended to support research and development activities where this compound is of interest.

## Core Physical Properties

**2-Butyloctanoic acid** (CAS No: 27610-92-0) is a colorless liquid at room temperature. Its fundamental physical characteristics, including boiling point and density, are critical for its handling, application, and process design.

## Quantitative Data Summary

The table below summarizes the key physical properties of **2-butyloctanoic acid**. These values are based on literature data and provide a reliable reference for experimental and developmental work.

| Physical Property | Value      | Conditions  |
|-------------------|------------|---|
| Boiling Point     | 230 °C     | at standard atmospheric pressure (lit.) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Density           | 0.887 g/mL | at 25 °C (lit.) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>   |

## Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling point and density of liquid organic compounds such as **2-butyloctanoic acid**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For accurate determination, the Thiele tube method is a common and reliable micro-scale technique.

Thiele Tube Method:

- **Sample Preparation:** A small amount (a few milliliters) of **2-butyloctanoic acid** is placed into a small test tube. A capillary tube, sealed at one end, is then placed into the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) so that the heat is distributed evenly by convection currents.[\[7\]](#)[\[8\]](#)
- **Heating:** The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[\[8\]](#)
- **Observation:** Heating is discontinued when a steady stream of bubbles is observed. As the apparatus cools, the bubbling will slow and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[7\]](#)[\[8\]](#)

Alternatively, for larger sample volumes, a simple distillation can be performed, where the temperature of the vapor that is in equilibrium with the boiling liquid is measured.[\[1\]](#)[\[9\]](#)

## Determination of Density

The density of a liquid is its mass per unit volume. The pycnometer method is a highly precise technique for determining the density of liquids.[\[4\]](#)[\[10\]](#)[\[11\]](#)

Pycnometer Method:

- Preparation: A pycnometer, a glass flask with a specific, accurately known volume, is thoroughly cleaned and dried. Its empty mass ( $m_0$ ) is precisely measured using an analytical balance.[\[5\]](#)
- Calibration with Water: The pycnometer is filled with a reference liquid of known density, typically distilled water, at a controlled temperature. The mass of the filled pycnometer ( $m_1$ ) is measured. The volume of the pycnometer ( $V$ ) can then be calculated using the known density of water at that temperature.
- Measurement of Sample: The pycnometer is emptied, dried, and then filled with **2-butyloctanoic acid** at the same controlled temperature. The mass of the pycnometer filled with the sample ( $m_2$ ) is measured.[\[12\]](#)
- Calculation: The density of the **2-butyloctanoic acid** ( $\rho$ ) is calculated using the following formula:

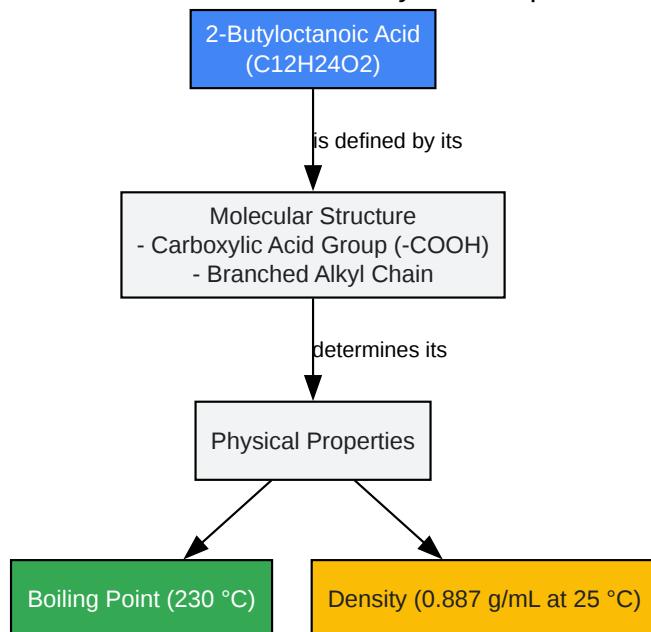
$$\rho = (m_2 - m_0) / V$$

This procedure ensures high accuracy by utilizing a precisely known volume and careful mass measurements.[\[10\]](#)[\[11\]](#)

## Logical Relationships

The physical properties of **2-butyloctanoic acid** are a direct consequence of its molecular structure. The following diagram illustrates this fundamental relationship.

## Relationship between Molecular Structure and Physical Properties of 2-Butyloctanoic Acid

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## Structure-Property Relationship Diagram

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